

# Theoretical Elemental Composition of 2-Amino-2-phenylacetonitrile: A Technical Guide

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## Compound of Interest

Compound Name: 2-Amino-2-phenylacetonitrile

Cat. No.: B102233

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This document provides a detailed breakdown of the theoretical mass percentage of each element present in the chemical compound **2-Amino-2-phenylacetonitrile**. The calculations are based on the compound's molecular formula and the standard atomic weights of its constituent elements. This information is critical for professionals in research, chemical synthesis, and drug development for applications such as analytical standard validation, stoichiometric calculations, and quality control.

## Molecular Structure and Formula

**2-Amino-2-phenylacetonitrile** is a nitrile compound featuring a phenyl group and an amino group attached to the same carbon atom. Its molecular structure dictates its chemical formula. Based on its structure, the molecular formula is determined to be  $C_8H_8N_2$ .<sup>[1][2][3]</sup> This formula indicates that each molecule of the compound contains:

- 8 Carbon (C) atoms
- 8 Hydrogen (H) atoms
- 2 Nitrogen (N) atoms

## Calculation Methodology

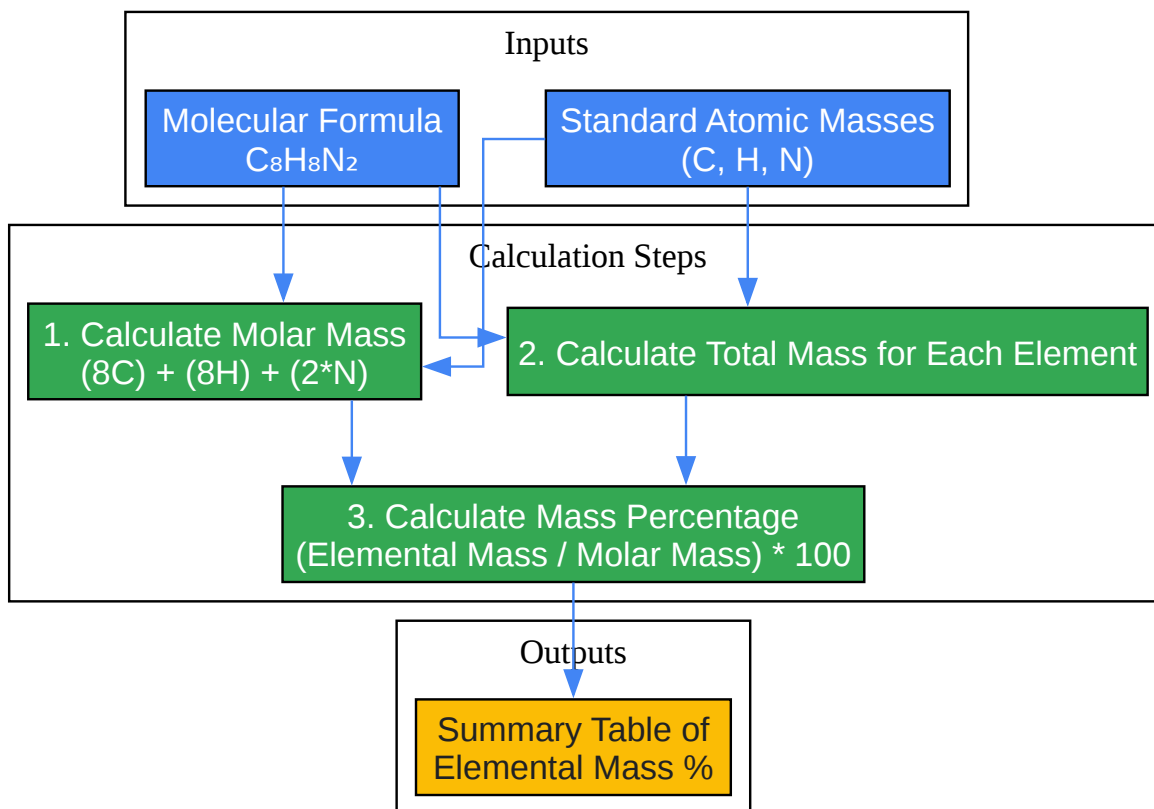
The theoretical mass percentage of each element was calculated following a standardized protocol, ensuring accuracy and reproducibility.

### Protocol for Calculating Elemental Mass Percentage:

- **Determination of Molecular Formula:** The chemical formula ( $C_8H_8N_2$ ) was established from the compound's IUPAC name and verified against chemical databases.[\[1\]](#)[\[2\]](#)
- **Sourcing Standard Atomic Weights:** The atomic mass for each constituent element was sourced from IUPAC-accepted standard values.
  - Carbon (C): 12.011 amu[\[4\]](#)[\[5\]](#)[\[6\]](#)
  - Hydrogen (H): 1.008 amu[\[7\]](#)[\[8\]](#)
  - Nitrogen (N): 14.007 amu[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Calculation of Molar Mass:** The total molar mass of **2-Amino-2-phenylacetonitrile** was calculated by summing the masses of all atoms in the molecule.
  - $\text{Molar Mass} = (8 * 12.011) + (8 * 1.008) + (2 * 14.007)$
- **Calculation of Individual Elemental Mass Percentage:** The mass percentage for each element was determined by dividing the total mass of that element in the molecule by the total molar mass of the molecule and multiplying by 100.
  - $\% \text{ Element} = (\text{Total Mass of Element} / \text{Molar Mass of Compound}) * 100$

## Workflow Visualization

The logical flow of the calculation process is illustrated in the diagram below.



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Caption: Workflow for calculating theoretical elemental mass percentages.

## Results: Theoretical Elemental Composition

The calculated molar mass and the resulting theoretical mass percentages for each element in **2-Amino-2-phenylacetonitrile** are summarized in the table below. The total molar mass of the compound is calculated to be 132.164 g/mol .<sup>[1][2][3]</sup>

Element	Symbol	Atomic Count	Atomic Mass (g/mol)	Total Mass of Element (g/mol)	Mass Percentage (%)
Carbon	C	8	12.011[4][6]	96.088	72.70%
Hydrogen	H	8	1.008[7]	8.064	6.10%
Nitrogen	N	2	14.007[9][11]	28.014	21.20%
Total	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub>	18	-	132.166	100.00%

Note: The sum of individual masses may vary slightly from the cited molar mass due to rounding of atomic weights.

## Conclusion

The theoretical elemental composition of **2-Amino-2-phenylacetonitrile** is approximately 72.70% Carbon, 6.10% Hydrogen, and 21.20% Nitrogen by mass. These values serve as a fundamental baseline for analytical techniques such as combustion analysis, enabling researchers to verify the purity and identity of synthesized samples. Any significant deviation between experimental results and these theoretical values may indicate the presence of impurities, solvent residues, or an incorrect compound structure.

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